

# An In-depth Technical Guide to 4-Ethyl-3,3-dimethyloctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Ethyl-3,3-dimethyloctane**

Cat. No.: **B14556946**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **4-Ethyl-3,3-dimethyloctane**. Due to the limited availability of experimental data for this specific isomer, this guide incorporates computed data and representative experimental protocols for structurally similar branched alkanes to provide a practical resource for laboratory applications.

## Molecular Structure and Identification

**4-Ethyl-3,3-dimethyloctane** is a saturated branched-chain alkane. Its fundamental properties are summarized in the table below. The core structure consists of an eight-carbon octane chain with an ethyl group at the fourth carbon and two methyl groups at the third carbon.

| Property               | Value                           | Source                                  |
|------------------------|---------------------------------|---|
| IUPAC Name             | 4-Ethyl-3,3-dimethyloctane      | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula      | C <sub>12</sub> H <sub>26</sub> | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight       | 170.33 g/mol                    | <a href="#">[1]</a> <a href="#">[2]</a> |
| CAS Number             | 62183-57-7                      | <a href="#">[1]</a> <a href="#">[2]</a> |
| Canonical SMILES       | CCCCC(CC)C(C)(C)CC              | <a href="#">[1]</a>                     |
| InChI Key              | BKNJDUXGYCILJT-UHFFFAOYSA-N     | <a href="#">[1]</a>                     |
| Computed XLogP3-AA     | 5.8                             | <a href="#">[1]</a>                     |
| Computed Boiling Point | Data not available              |   |
| Computed Density       | Data not available              |   |

Note: Most physical properties for **4-Ethyl-3,3-dimethyloctane** are computationally derived due to a lack of extensive experimental data in the literature.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Ethyl-3,3-dimethyloctane | C12H26 | CID 53425101 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-3,3-dimethyloctane [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethyl-3,3-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14556946#4-ethyl-3-3-dimethyloctane-molecular-structure]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)